

Application Note: Analytical Techniques for Characterizing Conjugate 151-Derived PROTACs

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Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate*
151
Cat. No.: B15578731

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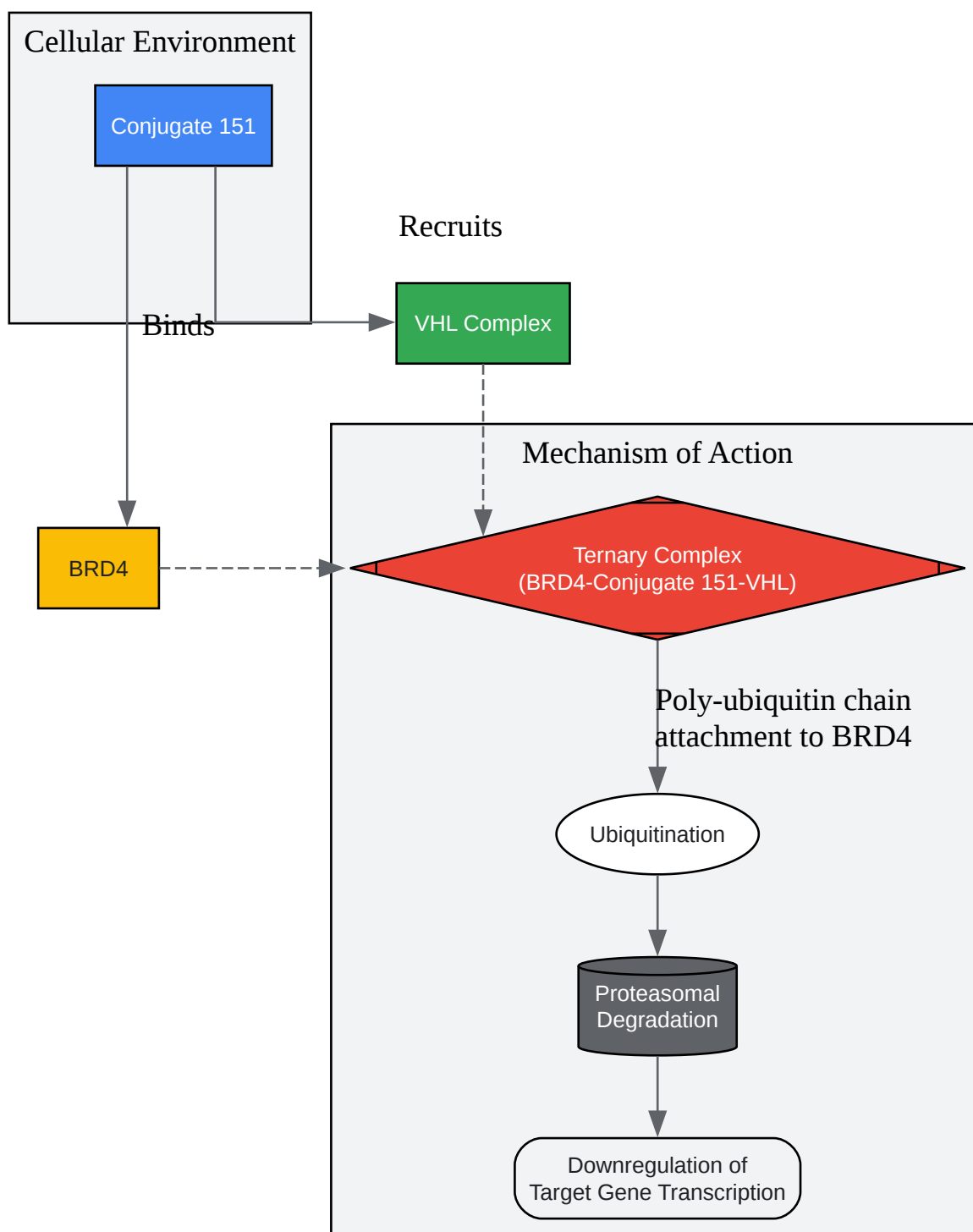
Introduction

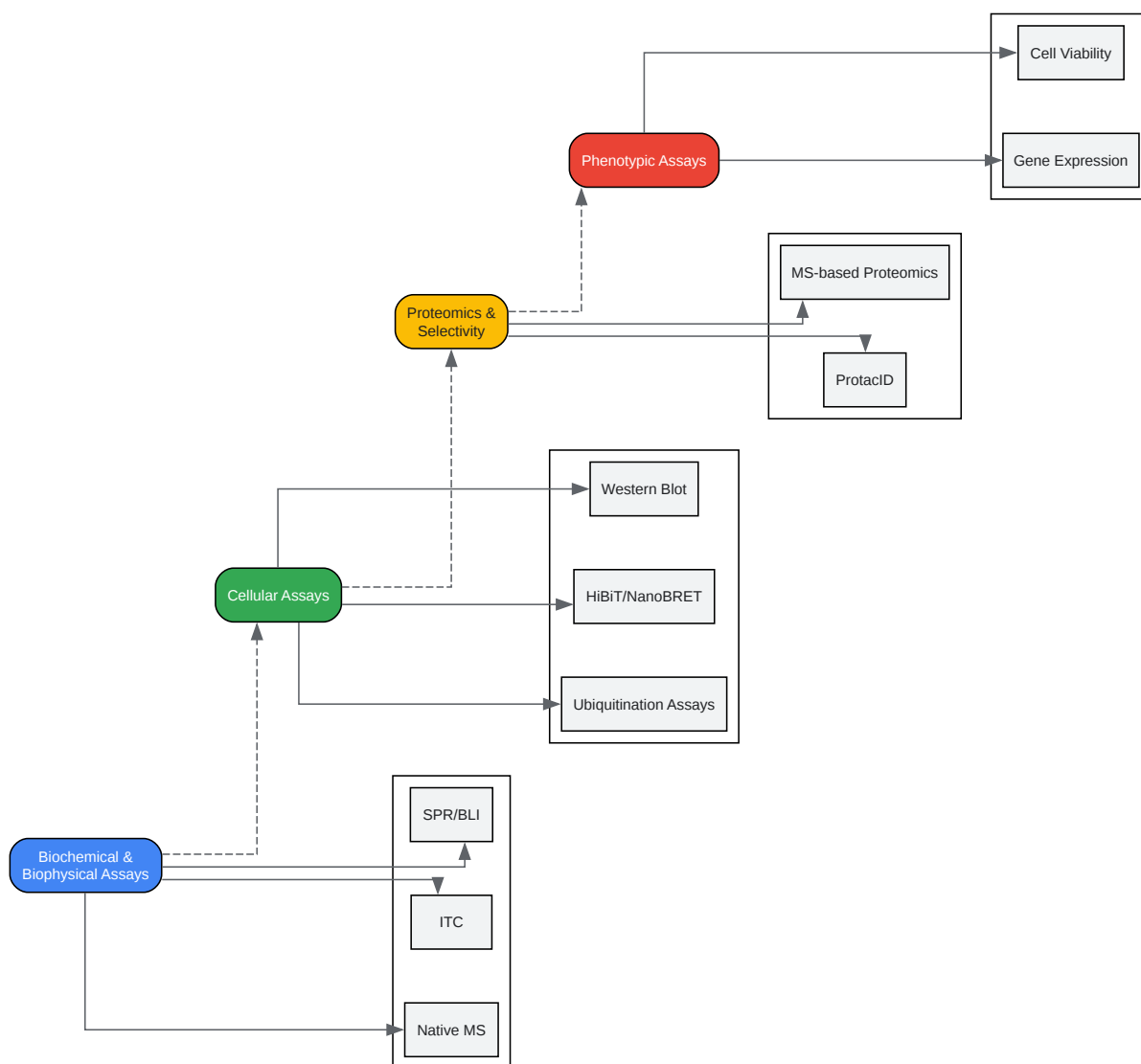
Proteolysis-targeting chimeras (PROTACs) are a revolutionary therapeutic modality designed to eliminate specific proteins of interest (POIs) by coopting the cell's ubiquitin-proteasome system.[1][2][3] These heterobifunctional molecules consist of two ligands connected by a linker: one binds to a POI and the other recruits an E3 ubiquitin ligase.[2][4] This induced proximity leads to the formation of a ternary complex (POI-PROTAC-E3 ligase), facilitating the ubiquitination of the POI and its subsequent degradation by the 26S proteasome.[1]

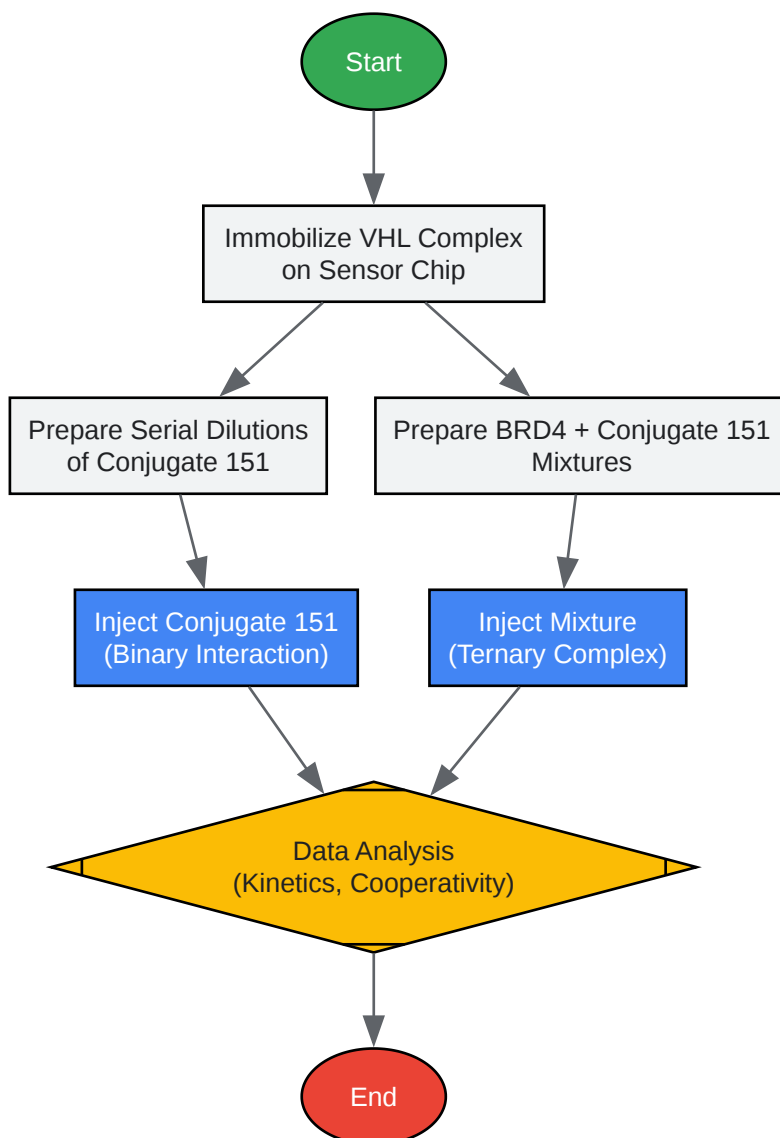
This document provides a comprehensive overview of the analytical techniques and detailed protocols for the characterization of Conjugate 151, a model PROTAC. For the purposes of this application note, Conjugate 151 is a PROTAC designed to induce the degradation of the bromodomain-containing protein 4 (BRD4) by recruiting the von Hippel-Lindau (VHL) E3 ubiquitin ligase. BRD4 is a key epigenetic reader and a validated therapeutic target in oncology.[2] The analytical workflow described herein is crucial for advancing our understanding of the structure-activity relationships (SAR) and for the rational design of effective PROTACs.[3][5]

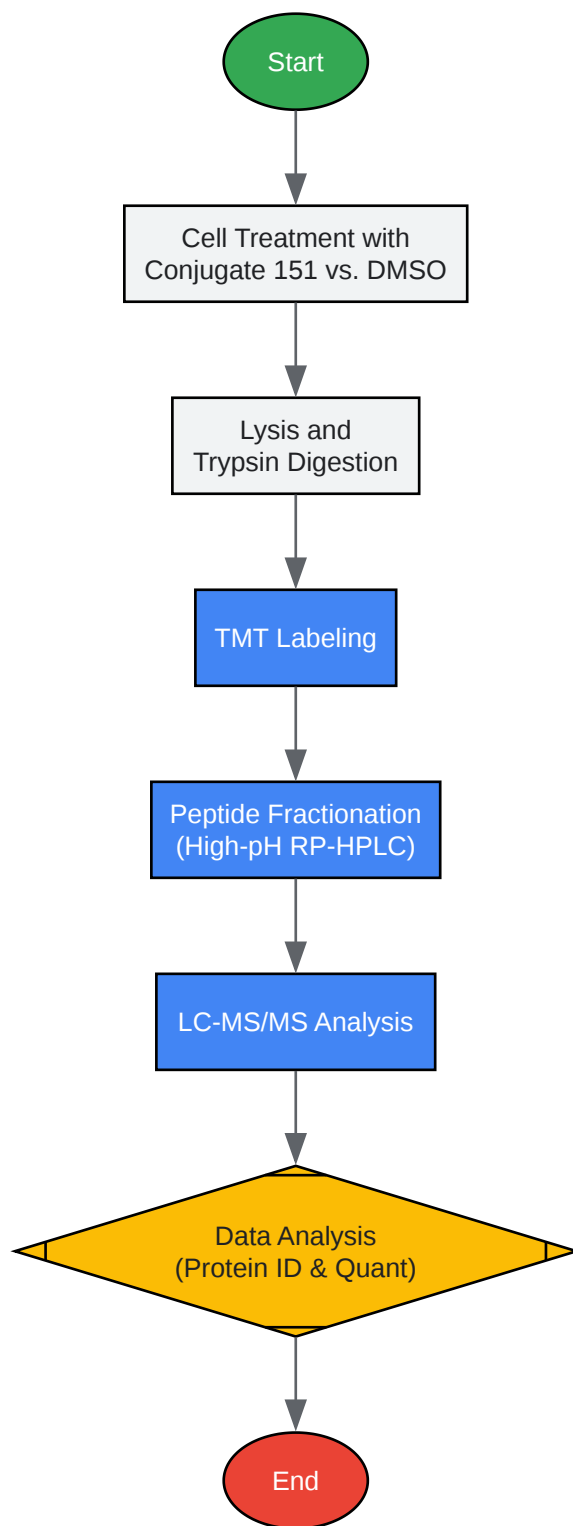
Mechanism of Action & Signaling Pathway

The primary mechanism of action for Conjugate 151 involves the formation of a ternary complex between BRD4 and the VHL E3 ligase complex.[1] This proximity enables the transfer of ubiquitin from the E2-conjugating enzyme associated with VHL to lysine residues on the surface of BRD4. Poly-ubiquitinated BRD4 is then recognized and degraded by the proteasome.









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References

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